

The Versatility of 4-(4-Methylpiperazino)benzaldehyde in Medicinal Chemistry: A Technical Guide

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Compound of Interest

Compound Name: 4-(4-Methylpiperazino)benzaldehyde

Cat. No.: B1299057

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An In-depth Exploration of a Privileged Scaffold for Drug Discovery and Development

Introduction

In the landscape of medicinal chemistry, the identification and utilization of versatile molecular scaffolds are paramount to the efficient discovery of novel therapeutic agents. **4-(4-Methylpiperazino)benzaldehyde** has emerged as a significant building block, offering a unique combination of structural features that render it a privileged starting point for the synthesis of a diverse array of biologically active compounds.^{[1][2]} This technical guide provides a comprehensive overview of the potential applications of **4-(4-Methylpiperazino)benzaldehyde** in medicinal chemistry, with a focus on its role in the development of anticancer, antimicrobial, and neuroprotective agents. This document is intended for researchers, scientists, and drug development professionals, offering detailed data, experimental protocols, and visualizations of key concepts.

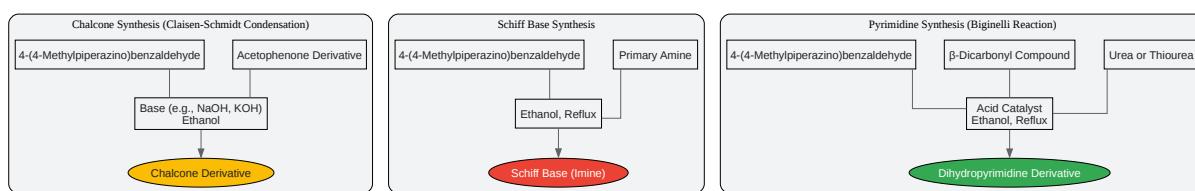
The core structure of **4-(4-Methylpiperazino)benzaldehyde**, featuring a reactive aldehyde group and a tertiary amine-containing piperazine ring, allows for a wide range of chemical modifications.^{[1][3]} The aldehyde functionality serves as a versatile handle for the formation of various heterocyclic and acyclic structures, including Schiff bases, chalcones, and pyrimidines, while the methylpiperazine moiety often contributes to improved pharmacokinetic properties and target engagement.^{[4][5][6]}

Synthetic Accessibility and Derivatization Potential

4-(4-Methylpiperazino)benzaldehyde is readily synthesized and commercially available, providing a solid foundation for extensive derivatization.^[7] Its chemical reactivity allows for the construction of a multitude of molecular architectures, making it an attractive starting material for generating compound libraries for high-throughput screening.

Generalized Synthetic Schemes

The aldehyde group of **4-(4-Methylpiperazino)benzaldehyde** is the primary site for chemical elaboration. The following schemes illustrate common synthetic transformations.



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Figure 1: Generalized synthetic pathways from **4-(4-Methylpiperazino)benzaldehyde**.

Anticancer Applications

The 4-(4-methylpiperazino)phenyl moiety is a recurring structural motif in a variety of anticancer agents. Derivatives of **4-(4-Methylpiperazino)benzaldehyde** have demonstrated promising cytotoxic activity against several cancer cell lines.

Cytotoxicity Data

The following table summarizes the in vitro anticancer activity of representative derivatives.

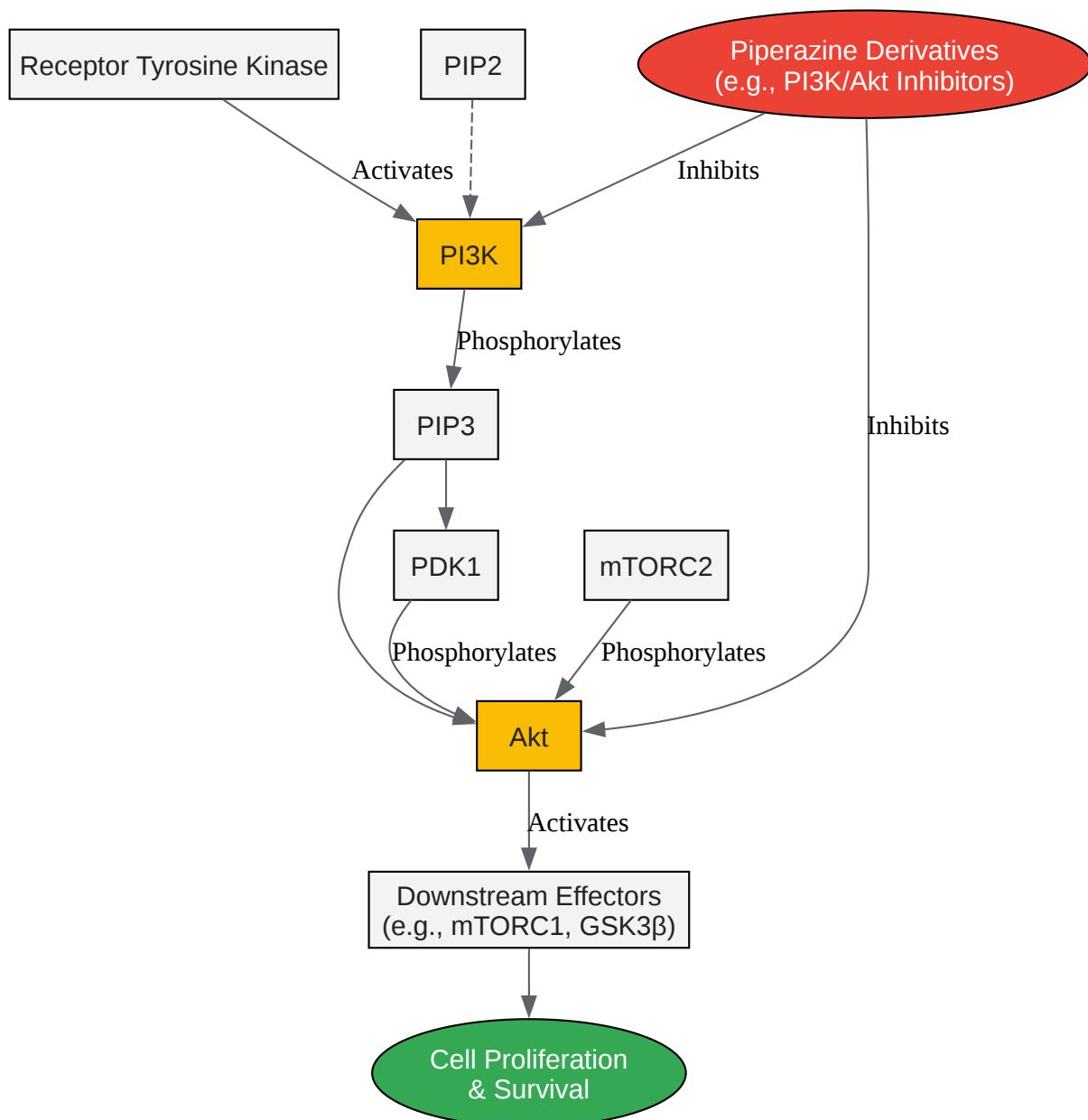
Compound Class	Derivative	Cancer Cell Line	IC50 (μM)	Reference
Pyrimidine	4-(4-(4-bromophenyl)piperazine-1-yl)pyrimidin-2-amine	HCT-116 (Colon)	89.24 ± 1.36	[5]
Pyrimidine	4-(4-(4-bromophenyl)piperazine-1-yl)pyrimidin-2-amine	MCF-7 (Breast)	89.37 ± 1.17	[5]
Pyrimidine	Pyrimidine (1,3-5) 2(a)	MCF-7 (Breast)	5.5 ± 0.07	[5]
Pyrazole-carboxamide	FN-1501	MV4-11 (Leukemia)	0.008	[8]

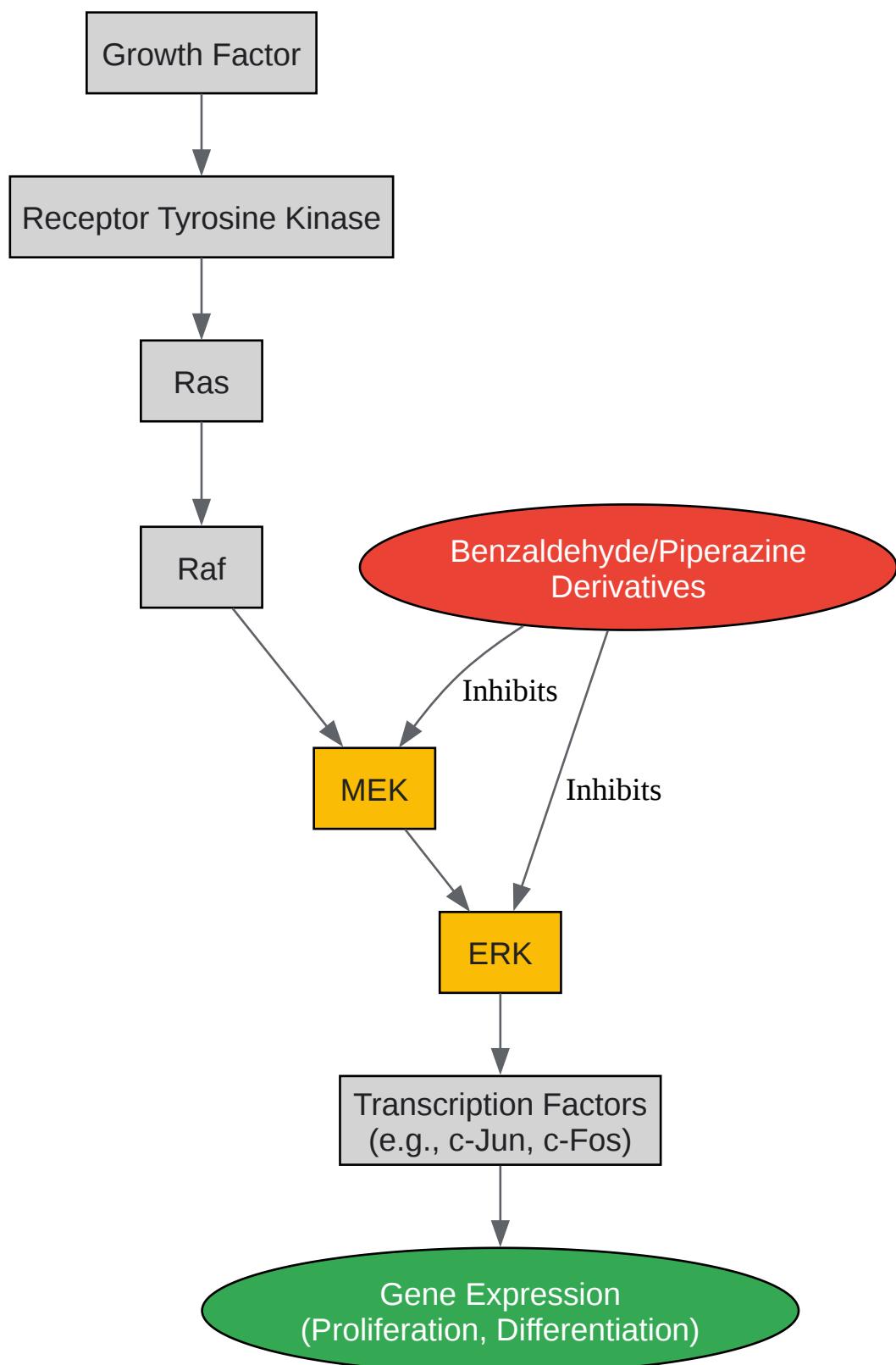
Targeting Signaling Pathways

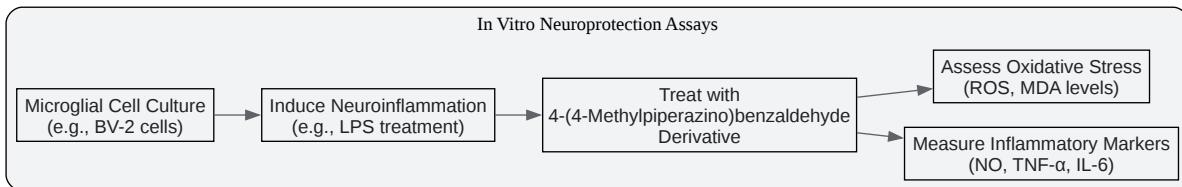
Derivatives containing the piperazine moiety have been implicated in the modulation of critical signaling pathways involved in cancer progression, such as the PI3K/Akt and MAPK pathways.

PI3K/Akt Signaling Pathway

The PI3K/Akt pathway is a key regulator of cell growth, proliferation, and survival. Its aberrant activation is a hallmark of many cancers. Several piperazine-containing compounds have been developed as inhibitors of this pathway.[9][10]







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